

electrophilic nature of 2-(Chloromethyl)-2-methyloxirane carbons

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-(Chloromethyl)-2-methyloxirane

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Introduction to 2-(Chloromethyl)-2-methyloxirane

2-(Chloromethyl)-2-methyloxirane, a derivative of epichlorohydrin, is a cyclic ether possessing a strained three-membered oxirane ring.^[1] This inherent ring strain, estimated at approximately 25 kcal/mol, is a primary driver of its reactivity, making the epoxide carbons susceptible to ring-opening by a wide array of nucleophiles.^[1] The molecule is most commonly synthesized via the epoxidation of 3-chloro-2-methyl-1-propene (methallyl chloride).^{[1][2]}

Its utility in organic synthesis stems from the presence of three distinct electrophilic sites, which allow for the introduction of diverse functionalities. However, this same feature necessitates a nuanced understanding to achieve desired synthetic outcomes.

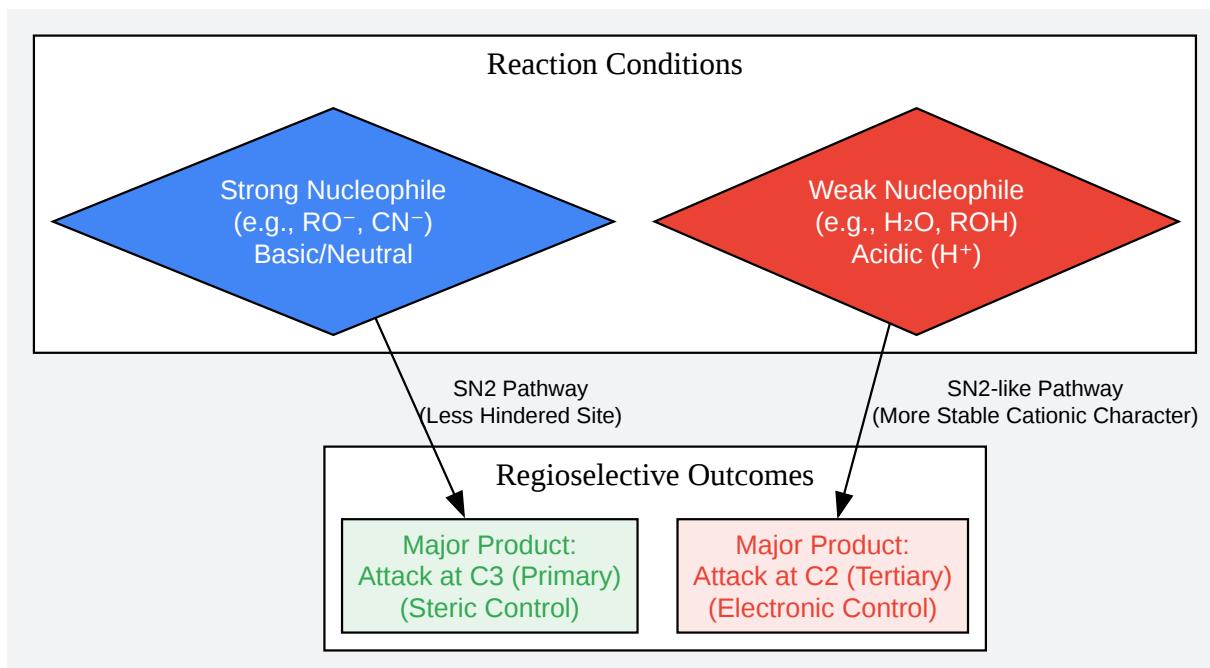
1.1 The Electrophilic Landscape

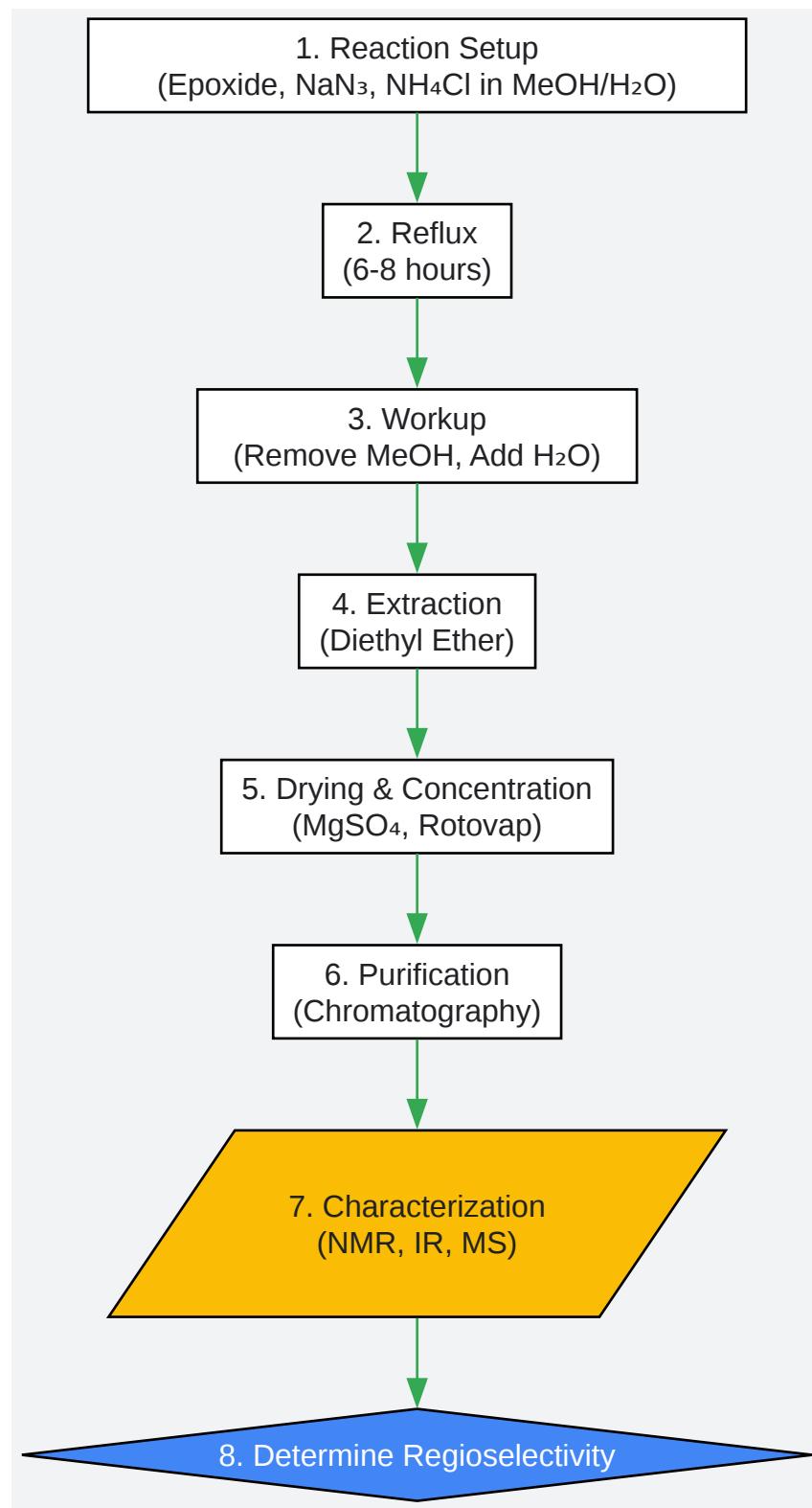
The molecule contains three carbons that are subject to nucleophilic attack:

- C1' (Chloromethyl Carbon): A primary alkyl halide, susceptible to standard SN2 displacement of the chloride ion.
- C2 (Tertiary/Quaternary Oxirane Carbon): Part of the strained epoxide ring and bonded to the methyl and chloromethyl groups.

- C3 (Primary Oxirane Carbon): The second carbon of the epoxide ring, which is less sterically encumbered.

The central challenge and synthetic opportunity lie in controlling which of these sites reacts with a given nucleophile.



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